

Mesitylacetic Acid: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: Mesitylacetic acid

Cat. No.: B1346699

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Introduction

Mesitylacetic acid, also known as 2-(2,4,6-trimethylphenyl)acetic acid, is an organic compound with the chemical formula $C_{11}H_{14}O_2$.^{[1][2][3]} It is a derivative of mesitylene and finds utility as an intermediate in various chemical syntheses.^{[4][5]} This technical guide provides a detailed overview of its chemical and physical properties, a comprehensive experimental protocol for its synthesis, and a summary of its known applications.

Core Data and Properties

The fundamental properties of **mesitylacetic acid** are summarized in the table below, providing a quick reference for researchers.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₄ O ₂	[1][2][3]
Molecular Weight	178.23 g/mol	[1][4]
Alternate Names	2,4,6-Trimethylphenylacetic acid, 2-Mesityleneacetic acid	[3]
CAS Number	4408-60-0	[1][2]
Appearance	White or cream powder	[1][5]
Melting Point	167-171 °C	[5]

Synthesis of Mesitylacetic Acid

Mesitylacetic acid can be synthesized from mesitylene.[4][6] The synthesis involves the formation of intermediates such as α 2-chloroisodurene and mesitylacetonitrile.[4][6] A detailed experimental protocol for the synthesis of **mesitylacetic acid** from mesitylacetonitrile is provided below, based on established methods.[7]

Experimental Protocol: Synthesis from Mesitylacetonitrile

This protocol details the hydrolysis of mesitylacetonitrile to yield **mesitylacetic acid**.

Materials:

- Mesitylacetonitrile
- Concentrated Sulfuric Acid
- Water
- Ice
- Dilute Hydrochloric Acid
- Norit (activated carbon)

- 3-L three-necked flask
- Mechanical stirrer
- Reflux condenser
- Büchner funnel

Procedure:

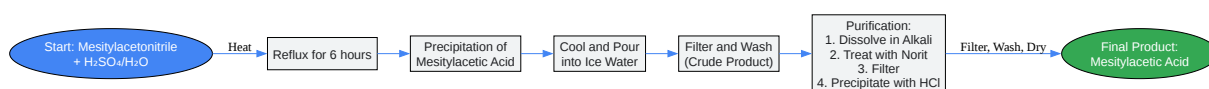
- In a 3-L three-necked flask, add 900 ml of water and then cautiously add 750 ml of concentrated sulfuric acid.
- Allow the mixture to cool to approximately 50°C.
- Add 127 g (0.80 mole) of mesitylacetonitrile to the cooled acid solution.
- With mechanical stirring, reflux the mixture for 6 hours. During this time, **mesitylacetic acid** will begin to precipitate.
- After the reflux period, cool the flask and pour its contents into 3 L of ice water.
- Collect the precipitated crude **mesitylacetic acid** on a Büchner funnel and wash it thoroughly with water.
- For purification, dissolve the crude acid in a dilute alkali solution.
- Add Norit to the alkaline solution and boil.
- Filter the hot solution to remove the Norit.
- Acidify the filtrate with dilute hydrochloric acid to precipitate the purified **mesitylacetic acid**.
- Collect the purified acid on a filter, wash it well with water, and dry it in an oven at about 80°C.

Yield: The expected yield of **mesitylacetic acid** with a melting point of 163–166°C is approximately 123 g (87%).^[7] Recrystallization from dilute alcohol or ligroin can further purify

the product, raising the melting point to 167–168°C.[7]

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **mesitylacetic acid** from mesitylacetonitrile.



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Caption: Synthesis workflow for **mesitylacetic acid**.

Applications and Potential Research

Mesitylacetic acid primarily serves as a valuable intermediate in organic synthesis.[5] It can be used to synthesize more complex molecules, such as 2,4,6-trimethylbenzyl mesitylacetate.[4] While specific biological signaling pathways involving **mesitylacetic acid** are not extensively documented in the provided search results, the broader class of acetic acid derivatives has been explored for various biological activities, including antimicrobial properties.[8][9] The structural features of **mesitylacetic acid**, combining a substituted aromatic ring with a carboxylic acid moiety, suggest potential for its derivatives to be investigated in drug discovery and materials science.

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References

- 1. Mesitylacetic acid | C11H14O2 | CID 78123 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. Mesitylacetic acid [webbook.nist.gov]
- 3. Mesitylacetic acid [webbook.nist.gov]
- 4. MESITYLACETIC ACID | 4408-60-0 [chemicalbook.com]
- 5. nbinno.com [nbinno.com]
- 6. Mesitylacetic acid - Amerigo Scientific [amerigoscientific.com]
- 7. Organic Syntheses Procedure [orgsyn.org]
- 8. Synthesis and biological activity of thiazolyl-acetic acid derivatives as possible antimicrobial agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. mdpi.com [mdpi.com]
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